

F99/K00 Application Support Center: Troubleshooting a "Not Discussed" Outcome

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This support center provides guidance for researchers, scientists, and drug development professionals whose F99/K00 grant applications to the National Institutes of Health (NIH) were "not discussed." Understanding the NIH peer review process is crucial for navigating this outcome and planning your next steps.

Troubleshooting Guide: Why Was My F99/K00 Application Not Discussed?

An application being "not discussed" (sometimes referred to as "triaged") means that during the initial peer review, it was deemed not to be in the top half of applications under consideration by the scientific review group.^[1] To streamline the review process, only the applications with the most competitive preliminary scores are discussed during the full review meeting.^[1]

It is important to remember that a "not discussed" outcome does not necessarily reflect a lack of scientific merit. Many strong applications are not discussed on their first submission.^[2]^[3] You will still receive a summary statement containing the written critiques from the assigned reviewers.^[2]

Here are common reasons why an F99/K00 application might not be discussed, categorized by the F99/K00-specific review criteria:

Review Criterion	Potential Reasons for Not Being Discussed
Fellowship Applicant	- Letters of reference were not sufficiently strong or detailed. - The applicant's potential for a successful independent research career was not clearly articulated.
Sponsors, Collaborators, and Consultants	- The plan for identifying a K00 mentor was vague or not well-developed. - The primary sponsor's mentorship experience and training record were not adequately described.
Research Training Plan	- The research plans for both the F99 and K00 phases were not well-integrated or lacked scientific rigor. - The milestones for transitioning from the F99 to the K00 phase were unclear.
Training Potential	- The applicant's career development plan was generic and not tailored to their specific needs. - The plan to monitor research and career development progress was not well-defined.
Institutional Environment & Commitment to Training	- The resources and environment available for both the F99 and K00 phases were not adequately described or seemed insufficient.

Frequently Asked Questions (FAQs)

Q1: What does "not discussed" mean in the context of the NIH peer review process?

"Not discussed" is a term used in the NIH peer review process where a grant application is not given a full discussion by the entire study section. This happens to applications that receive preliminary scores in the lower half of those reviewed. The decision to not discuss an application is made to focus the limited time of the review meeting on the most competitive applications.

Q2: Will I receive any feedback on my "not discussed" F99/K00 application?

Yes. You will receive a summary statement that includes the written critiques and preliminary scores for the five review criteria from the assigned reviewers. This feedback is crucial for understanding the weaknesses of your application and for planning a potential resubmission.

Q3: Does a "not discussed" outcome mean my research idea is not good?

Not necessarily. A "not discussed" application can still be of high quality. It may be that other applications in that particular review cycle were exceptionally strong, or that there were specific weaknesses in your application that can be addressed. Many successful researchers have had applications that were not discussed on the first submission.

Q4: What are my options after my F99/K00 application was not discussed?

After receiving your summary statement, you have several options:

- **Revise and Resubmit:** You can address the reviewers' concerns and resubmit your application in a subsequent cycle. The NIH allows for a single resubmission (A1) of an application.
- **Submit as a New Application:** After an unsuccessful resubmission, or if you have made substantial changes to your project, you can submit it as a new application (A0).
- **Contact your Program Officer:** It is highly recommended to discuss your summary statement with the Program Officer (PO) assigned to your application. They can provide valuable insights and guidance on how to proceed.

Q5: How should I interpret the summary statement for my "not discussed" application?

Carefully analyze the critiques for each review criterion. Look for recurring themes or major concerns raised by multiple reviewers. The summary statement is your roadmap for revision. It's helpful to categorize the feedback into addressable points and to formulate a clear plan for how you will respond to each critique in a resubmission.

Q6: When and how should I contact the Program Officer?

It is best to contact your Program Officer after you have received and thoroughly reviewed your summary statement. Send a concise and professional email to schedule a phone call. In your

email, include your application number and a brief summary of what you would like to discuss.

Experimental Protocols: Revising Your F99/K00 Application

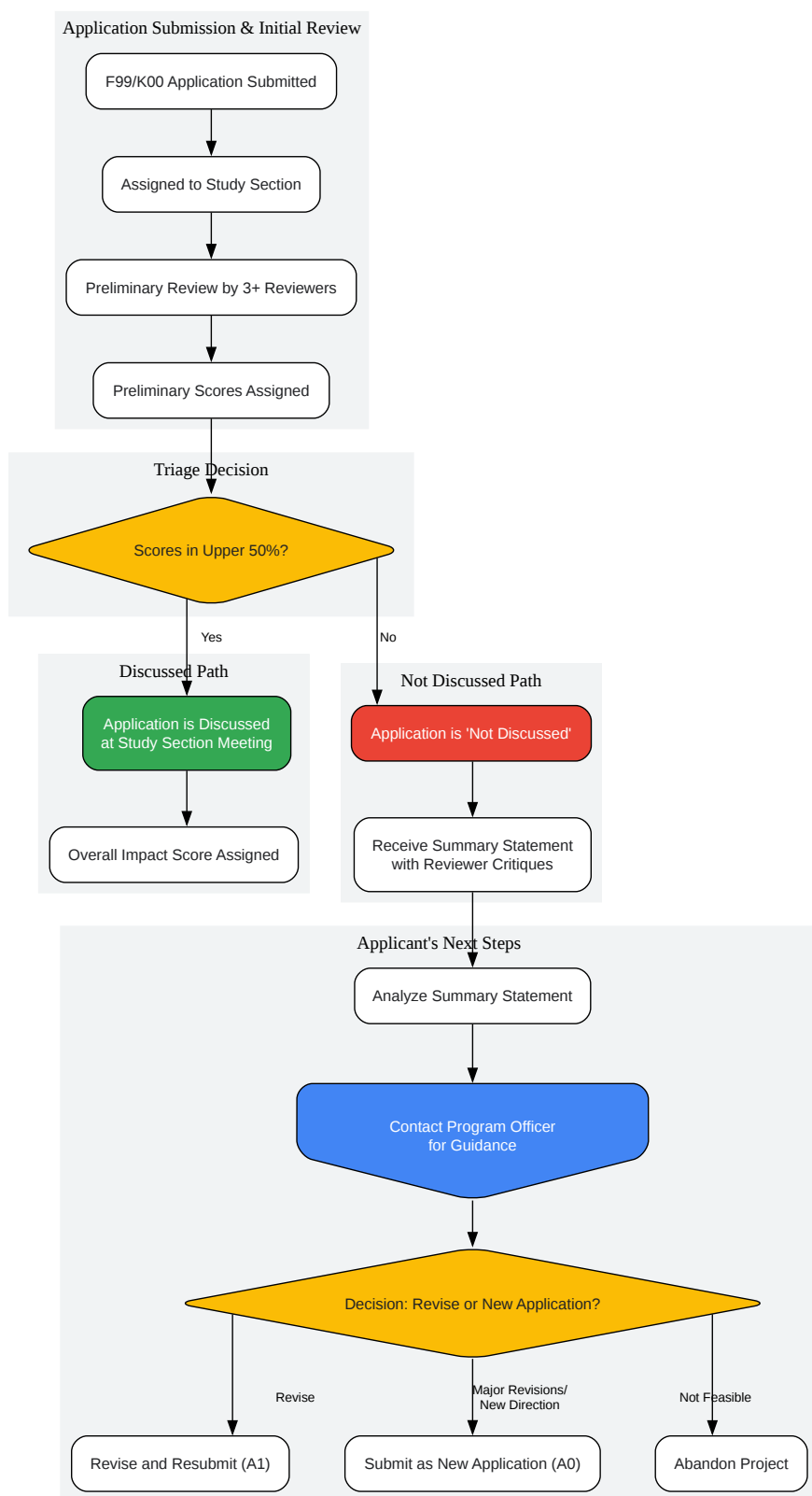
A successful resubmission requires a thoughtful and thorough response to the reviewers' critiques.

Methodology for Revision:

- **Deconstruct the Summary Statement:** Create a table that lists each weakness identified by the reviewers. For each point, outline the specific changes you will make in the revised application.
- **Prioritize Major Concerns:** Focus on addressing the most significant criticisms, especially those that may have been "fatal flaws."
- **Strengthen Your Narrative:** Re-evaluate how you have presented your potential as a candidate, the strength of your mentorship team, and the innovation of your research and training plan.
- **Seek Feedback:** Share your summary statement and your revision plan with your mentor(s), and other senior colleagues to get their input.
- **Write a Strong Introduction:** For a resubmission, you will need to include an introduction that summarizes the substantial changes you have made to the application.

Signaling Pathways and Logical Relationships

The following diagram illustrates the decision-making workflow for an applicant whose F99/K00 application was not discussed.



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Caption: Workflow for handling a "not discussed" F99/K00 application.

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References

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